

Application Notes and Protocols: Pyridine-2-sulfonate in Suzuki-Miyaura Cross-Coupling

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| Compound Name: | Pyridine-2-sulfonate | | | | | |
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For: Researchers, scientists, and drug development professionals.

Introduction

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern synthetic chemistry, particularly in the pharmaceutical industry, for the formation of carbon-carbon bonds.[1] However, the use of 2-heterocyclic boron reagents, especially pyridine-2-boronic acids, is often challenging due to their instability and low reactivity.[1][2] This application note details the use of pyridine-2-sulfinates as stable and effective nucleophilic coupling partners in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, serving as a superior alternative to the corresponding boronic acids.[1][2] This methodology allows for the efficient synthesis of a wide array of biaryl and hetero-biaryl compounds, which are prevalent motifs in medicinally relevant molecules.[1]

Pyridine sulfinates are bench-stable solids that are straightforward to prepare and handle.[1] Their application in a desulfinylative cross-coupling process provides a robust and versatile method for the synthesis of 2-substituted pyridines with broad functional group tolerance.[1][3]

Experimental Protocols

This section provides detailed methodologies for the synthesis of pyridine-2-sulfinates and their subsequent use in Suzuki-Miyaura cross-coupling reactions with aryl and heteroaryl halides. The protocols are based on the work of Markovic, Rocke, Blakemore, Mascitti, and Willis.[1]



Protocol 1: Synthesis of Sodium Pyridine-2-sulfinate

This protocol describes the synthesis of the sulfinate from the corresponding pyridine-2-thiol.

Materials:

- Pyridine-2-thiol
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂, 30 wt% in H₂O)
- Ethanol (EtOH)
- Diethyl ether (Et₂O)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- In a round-bottom flask, dissolve pyridine-2-thiol (1.0 eq.) in a 1 M aqueous solution of NaOH (1.0 eq.).
- Cool the solution to 0 °C in an ice bath.
- Slowly add hydrogen peroxide (30 wt%, 2.2 eq.) dropwise to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1 hour.
- Concentrate the reaction mixture under reduced pressure to remove most of the solvent.
- Add ethanol to the residue and stir for 10 minutes.
- Collect the precipitated solid by filtration.



 Wash the solid with diethyl ether and dry under vacuum to afford the sodium pyridine-2sulfinate.

Protocol 2: General Procedure for Suzuki-Miyaura Cross-Coupling of Pyridine-2-sulfinates with Aryl/Heteroaryl Halides

This protocol outlines the general conditions for the cross-coupling reaction.

Materials:

- Pyridine-2-sulfinate salt (sodium or lithium) (2.0 equiv.)
- Aryl or heteroaryl halide (1.0 equiv.)
- Palladium(II) acetate (Pd(OAc)₂) (5 mol%)
- Tricyclohexylphosphine (PCy₃) (10 mol%)
- Potassium carbonate (K2CO3) (1.5 equiv.)
- 1,4-Dioxane (anhydrous)
- Schlenk tube or microwave vial
- Magnetic stirrer and stir bar
- · Heating block or oil bath

Procedure:

- To a Schlenk tube or microwave vial, add the pyridine-2-sulfinate salt (2.0 equiv.), aryl/heteroaryl halide (1.0 equiv.), Pd(OAc)₂ (5 mol%), PCy₃ (10 mol%), and K₂CO₃ (1.5 equiv.).
- Evacuate and backfill the reaction vessel with an inert atmosphere (e.g., argon or nitrogen).
- Add anhydrous 1,4-dioxane via syringe.



- Seal the vessel and heat the reaction mixture to 150 °C for 3-18 hours, monitoring the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and water.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl
 or hetero-biaryl product.

Data Presentation

The following tables summarize the quantitative data for the Suzuki-Miyaura cross-coupling of various pyridine-2-sulfinates with a range of aryl and heteroaryl halides, demonstrating the broad scope of this methodology. Data is adapted from Markovic et al., Chem. Sci., 2017, 8, 4437.[1]

Table 1: Coupling of Pyridine-2-sulfinates with Aryl Halides



| Entry | Pyridine-2- sulfinate | Aryl Halide | Product | Yield (%) |
|-------|--|------------------------------|-------------------------------------|-----------|
| 1 | Sodium pyridine- 2-sulfinate | 4-Bromotoluene | 2-(p-tolyl)pyridine | 95 |
| 2 | Sodium pyridine- 2-sulfinate | 4-Chlorotoluene | 2-(p-tolyl)pyridine | 91 |
| 3 | Sodium 5- methoxypyridine- 2-sulfinate | 4-Bromotoluene | 5-methoxy-2-(p- tolyl)pyridine | 85 |
| 4 | Sodium 5- chloropyridine-2- sulfinate | 4-Bromotoluene | 5-chloro-2-(p- tolyl)pyridine | 92 |
| 5 | Sodium pyridine- 2-sulfinate | 1-Bromo-4- methoxybenzene | 2-(4- methoxyphenyl)p yridine | 93 |
| 6 | Sodium pyridine- 2-sulfinate | 1-Bromo-4- fluorobenzene | 2-(4- fluorophenyl)pyri dine | 96 |

Table 2: Coupling of Pyridine-2-sulfinates with Heteroaryl Halides



| Entry | Pyridine-2- sulfinate | Heteroaryl Halide | Product | Yield (%) |
|-------|--|---------------------------------------|--|-----------|
| 1 | Sodium pyridine- 2-sulfinate | 2-Bromopyridine | 2,2'-Bipyridine | 88 |
| 2 | Sodium pyridine- 2-sulfinate | 3-Bromopyridine | 2,3'-Bipyridine | 85 |
| 3 | Sodium pyridine- 2-sulfinate | 2-Chloropyrazine | 2-(pyrazin-2- yl)pyridine | 75 |
| 4 | Sodium 5- methoxypyridine- 2-sulfinate | 2-Bromopyridine | 5-methoxy-2,2'- bipyridine | 82 |
| 5 | Sodium pyridine- 2-sulfinate | 5-Bromo-1- methyl-1H- imidazole | 1-methyl-5- (pyridin-2-yl)-1H- imidazole | 65 |
| 6 | Sodium pyridine- 2-sulfinate | 2- Bromothiophene | 2-(thiophen-2- yl)pyridine | 90 |

Visualizations

The following diagrams illustrate the experimental workflow and the proposed catalytic cycle for the desulfinylative Suzuki-Miyaura cross-coupling reaction.

Caption: Experimental workflow for the Suzuki-Miyaura cross-coupling.

Caption: Proposed catalytic cycle for the desulfinylative cross-coupling.

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